

Solubility and Preparation of WH-4-023

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: WH-4-023

Cat. No.: S548126

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The table below summarizes the key physical properties and solubility data for **WH-4-023** from multiple supplier specifications.

Property	Specification	Citation
Molecular Weight	568.67 g/mol	[1] [2] [3]
Purity	Typically $\geq 98\%$ to $>99\%$	[1] [4] [5]
Solubility in DMSO	100 mM (56.9 mg/mL); 25 mg/mL (43.96 mM)	[1] [2] [6]
Solubility in Ethanol	~6 mg/mL (10.55 mM); requires gentle warming and sonication	[3] [7]
Solubility in Water	Insoluble or slightly soluble (<1 mg/mL)	[3] [7]

Preparing Stock Solutions

For preparing stock solutions, here are the standard protocols based on the solubility data:

- **Standard DMSO Stock Solution (10-100 mM)**
 - To prepare a **10 mM** solution, dissolve **5.69 mg** of **WH-4-023** in **1 mL** of anhydrous DMSO. [2]
 - For a **100 mM** solution, dissolve **56.9 mg** in **1 mL** of DMSO. [1] [6]
 - **Note:** Hygroscopic DMSO can impact solubility; use newly opened containers for best results. [2]

- **Ethanol Stock Solution (~10 mM)**
 - Dissolve ~6 mg of **WH-4-023** in 1 mL of ethanol. Gentle warming and brief sonication are recommended to aid dissolution. [3] [7]
- **Working Solutions for Cell-Based Assays**
 - It is crucial to dilute the DMSO stock solution into the aqueous cell culture medium. The final DMSO concentration should typically be kept below 0.1% to avoid cytotoxicity. [7]
- **In Vivo Formulation (Example)**
 - One referenced protocol suggests a formulation of **10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline**. [2]
 - For example, to prepare 1 mL of a 0.77 mg/mL working solution:
 - Add 100 μ L of a 7.7 mg/mL DMSO stock solution to 400 μ L PEG300 and mix.
 - Add 50 μ L Tween-80 and mix.
 - Add 450 μ L Saline to a final volume of 1 mL. [2]

Experimental Protocols and Biological Context

To ensure your experiments are reproducible, here are detailed methodologies for key assays involving **WH-4-023**.

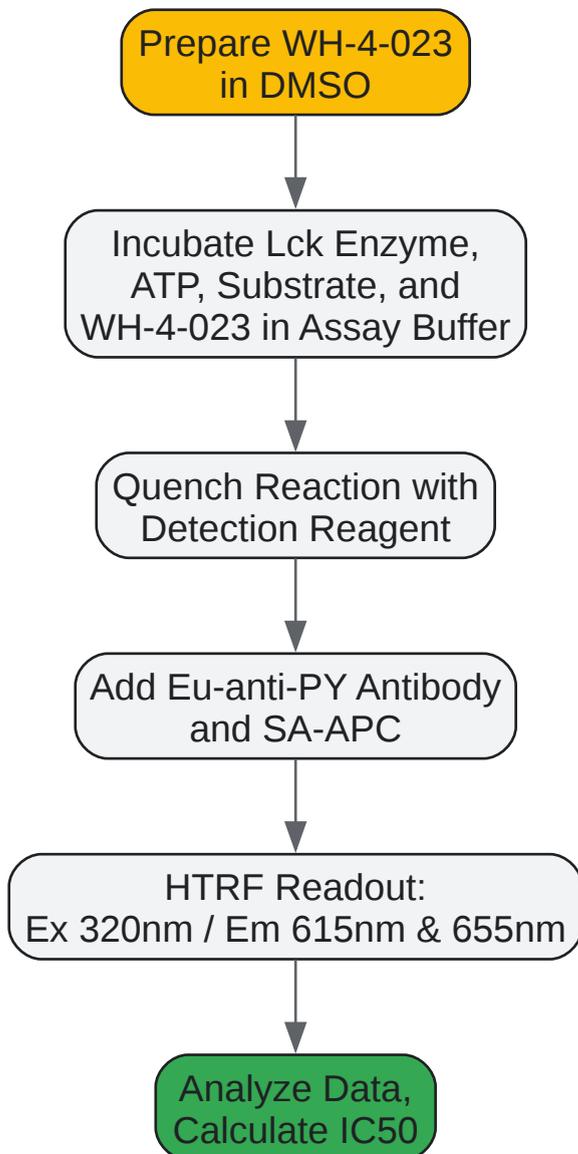
Kinase Inhibition Assay (Lck)

This protocol is adapted from the original research that established the potency of **WH-4-023**. [3] [7]

- **Objective:** To determine the IC₅₀ of **WH-4-023** against Lck kinase in a cell-free system.
- **Key Reagents:**
 - **Enzyme:** Lck (GST-kinase domain fusion, 250 pM final concentration).
 - **Substrate:** Biotinylated gastrin peptide (1.2 μ M final concentration).
 - **Cofactor:** ATP (0.5 μ M final concentration).
 - **Buffer:** 50 mM HEPES (pH=7.5), 50 mM NaCl, 20 mM MgCl₂, 5 mM MnCl₂, 2 mM DTT, 0.05% BSA.
- **Detection Method:**
 - The assay is quenched with a detection reagent.

- Phosphorylation is detected using a homogeneous time-resolved fluorescence (HTRF) readout with Europium-labeled anti-phosphotyrosine antibody and Streptavidin-Allophycocyanin (SA-APC).
- The plate is read with excitation at 320 nm and emission at 615 nm and 655 nm. [3] [7]

This experimental workflow can be visualized as follows:



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Cell-Based Assay (T-cell IL-2 Secretion)

This protocol describes how **WH-4-023** is used in a cellular context to study T-cell receptor signaling. [7]

- **Objective:** To test the potency of **WH-4-023** in inhibiting TCR/CD28-mediated IL-2 secretion in human T-cells.
- **Cell Culture:**
 - Purify T-cells from human peripheral blood lymphocytes (hPBL).
 - Pre-incubate cells (1×10^5 cells/well) with or without **WH-4-023**.
 - Stimulate cells with a combination of anti-CD3 and anti-CD28 antibodies.
 - Culture for ~20 hours at 37°C in 5% CO₂.
- **Analysis:**
 - Quantify secreted IL-2 in the supernatant by ELISA.
 - (Optional) Assess proliferation by pulsing cells with ³H-thymidine overnight. [7]

Troubleshooting Common Issues

Unexpectedly low solubility or precipitate in aqueous buffer:

- **Cause:** **WH-4-023** has very low water solubility. Precipitates can form if the stock solution is added too abruptly to the aqueous medium or if the final concentration is too high.
- **Solution:** Ensure the DMSO stock solution is clear before use. When diluting, add the stock dropwise to the warm buffer or medium while vortexing gently. Do not exceed the solubility limits outlined above.

Loss of activity in cell-based assays:

- **Cause:** Improper storage can lead to compound degradation. **WH-4-023** should be stored as recommended.
- **Solution:**
 - **Powder:** Store desiccated at -20°C. [3] [7]
 - **Stock solution in DMSO:** Aliquot and store at -80°C for long-term storage (up to 2 years) or at -20°C for shorter periods (up to 1 year). Avoid repeated freeze-thaw cycles. [2] [7]

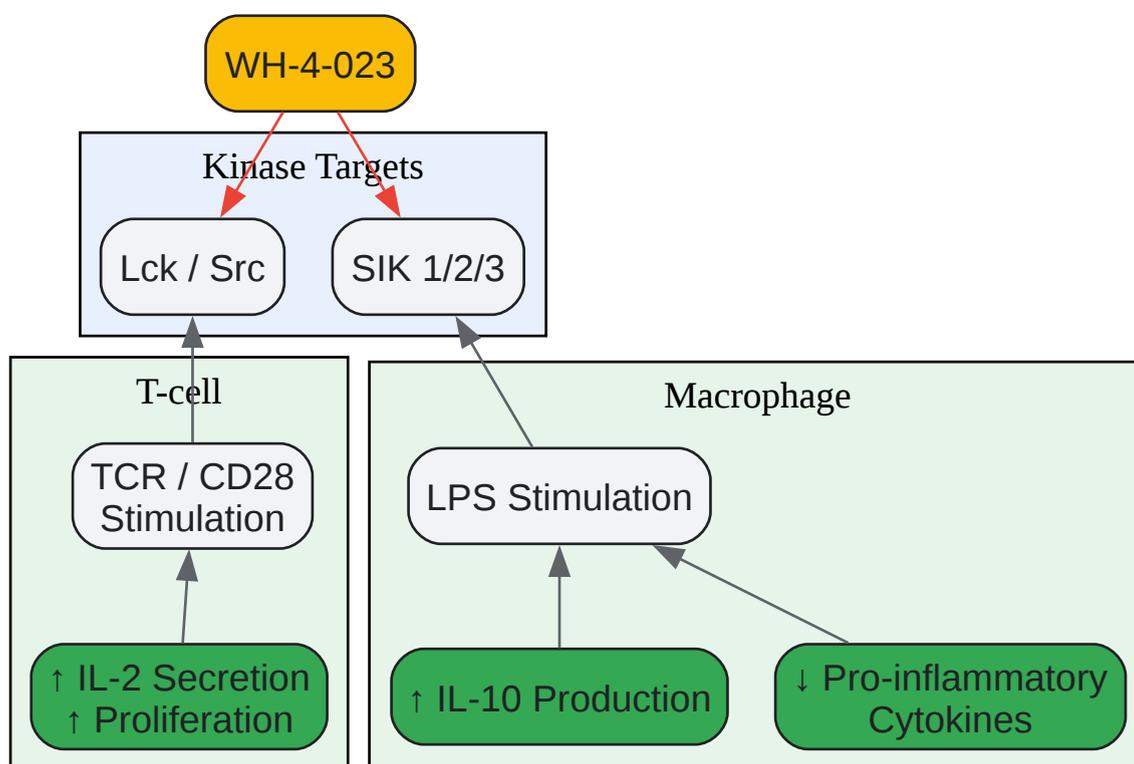
Biological Pathways and Applications

To better design your experiments, it is helpful to understand the primary kinase targets of **WH-4-023** and the biological pathways it affects.

- **Primary Targets:** **WH-4-023** is a **potent and selective dual inhibitor of Lck and Src kinases**, with IC₅₀ values of 2 nM and 6 nM, respectively. It exhibits over 300-fold selectivity against kinases like p38α and KDR. [1] [3] [5]

- **Secondary Targets:** It also potently inhibits **Salt-Inducible Kinases (SIKs)**, with IC50 values of 10 nM, 22 nM, and 60 nM for SIK1, SIK2, and SIK3, respectively. [1] [3]
- **Key Applications in Research:**
 - **T-cell Signaling Studies:** Due to its potent inhibition of Lck, a key kinase in the TCR signaling pathway, it is used to study T-cell activation, IL-2 secretion, and proliferation. [7]
 - **Macrophage Polarization:** Inhibition of SIKs by **WH-4-023** can control the interconversion of classically activated and regulatory macrophages, boosting IL-10 production and suppressing pro-inflammatory cytokines. [3]
 - **Maintaining Naive Pluripotency:** In combination with other small molecules (PD 0325901, CHIR 99021, SB 590885), it supports the self-renewal of naive human embryonic stem cells (hESCs). [1] [4]

The following diagram summarizes the key signaling pathways modulated by **WH-4-023**:



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References

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